Viniferol D: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Viniferol D*
CAS No.:	*625096-18-6*
Cat. No.:	*B1151625*

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An In-depth Examination of the Stilbenetrimer **Viniferol D**: From its Chemical Properties to Potential Therapeutic Applications

This technical guide provides a comprehensive overview of **Viniferol D**, a stilbenetrimer isolated from Vitis vinifera. It is intended for researchers, scientists, and drug development professionals interested in the chemical characteristics, biological activities, and potential therapeutic applications of this natural compound. This document summarizes key data, outlines experimental protocols, and explores its potential mechanism of action.

Core Chemical Data

Viniferol D is a resveratrol trimer with the following key identifiers and properties:

Property	Value	Source
CAS Number	625096-18-6	[1][2]
Molecular Formula	$C_{42}H_{32}O_9$	[1][2]
Molecular Weight	680.7 g/mol	[1]
Source	Stem of Vitis vinifera 'Kyohou'	

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Experimental Protocols

Isolation and Purification of **Viniferol D** from Vitis vinifera Stems

While the specific, detailed protocol for the isolation of **Viniferol D** as described by the original discoverers is not fully available in the public domain, a general methodology can be constructed based on established techniques for extracting stilbenoids from Vitis vinifera. Researchers can adapt the following workflow for the isolation and purification of **Viniferol D**.

Experimental Workflow: Isolation and Purification of **Viniferol D**

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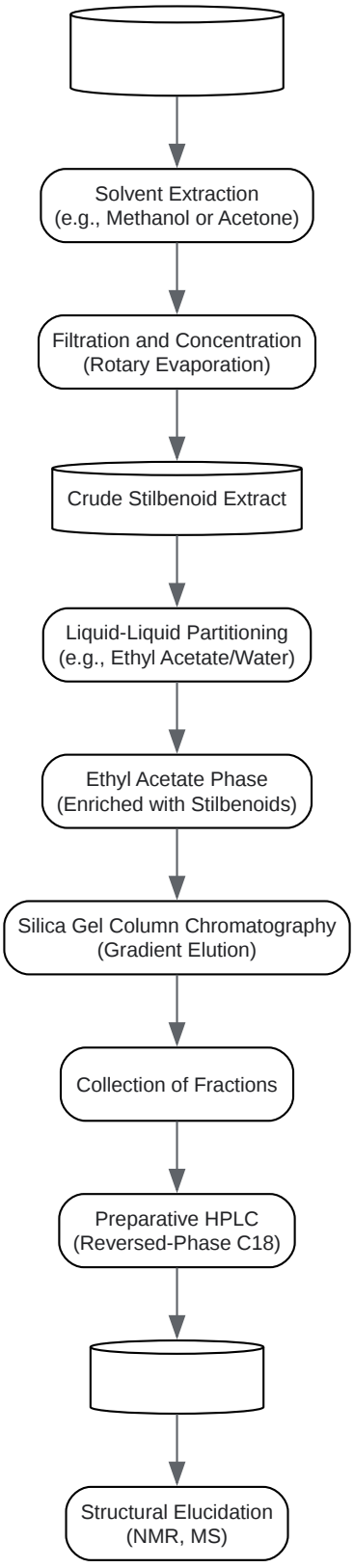

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Caption: A generalized workflow for the isolation and purification of **Viniferol D**.

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Methodology:

- Extraction: Dried and powdered stems of Vitis vinifera are subjected to solvent extraction, typically using methanol or acetone, which have been shown to be effective for stilbenoid extraction. Accelerated Solvent Extraction (ASE) or ultrasound-assisted extraction can be employed to improve efficiency.
- Concentration: The resulting extract is filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Purification: The crude extract is then subjected to a series of chromatographic separations. This typically involves initial fractionation by silica gel column chromatography, followed by purification using preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column.
- Structural Elucidation: The purified compound is identified and characterized using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), to confirm its structure as **Viniferol D**.

Biological Activity and Potential Mechanism of Action

Antiviral Activity

Stilbenoids isolated from Vitis vinifera have demonstrated notable antiviral properties. While specific studies on **Viniferol D** are limited, related stilbene oligomers have shown inhibitory effects against the Hepatitis C virus (HCV). This suggests that **Viniferol D** may also possess anti-HCV activity. The mechanism of action for stilbenoids against HCV is thought to involve the inhibition of viral replication.

Potential Signaling Pathway Involvement

The precise signaling pathways modulated by **Viniferol D** have not yet been elucidated. However, other resveratrol oligomers have been shown to influence various cellular signaling cascades. For instance, the tetramer R2-viniferin has been reported to inhibit the ERK, p38, and NF-κB pathways in leukemia cells. Given the structural similarity, it is plausible that

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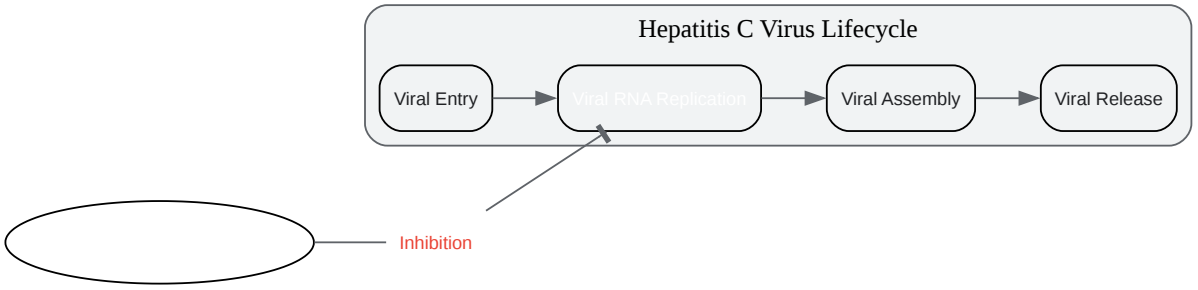
Viniferol D may exert its biological effects through modulation of similar pathways involved in inflammation and cell proliferation.

Hypothesized Mechanism of Action of Stilbenoids Against HCV



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Caption: Proposed inhibitory action of stilbenoids on the HCV replication cycle.

Further research is required to definitively identify the molecular targets and signaling pathways directly affected by **Viniferol D**. This knowledge will be crucial for understanding its full therapeutic potential.

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References

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- 2. Various Extraction Methods for Obtaining Stilbenes from Grape Cane of Vitis vinifera L - PMC [pmc.ncbi.nlm.nih.gov]
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